

Technical Support Center: $\text{KCu}(\text{CN})_2$ Storage and Stability

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Compound of Interest

Compound Name: Cuprous potassium cyanide

Cat. No.: B1143649

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This guide provides researchers, scientists, and drug development professionals with essential information for preventing the decomposition of potassium dicyanocuprate(I) ($\text{KCu}(\text{CN})_2$) during storage and use.

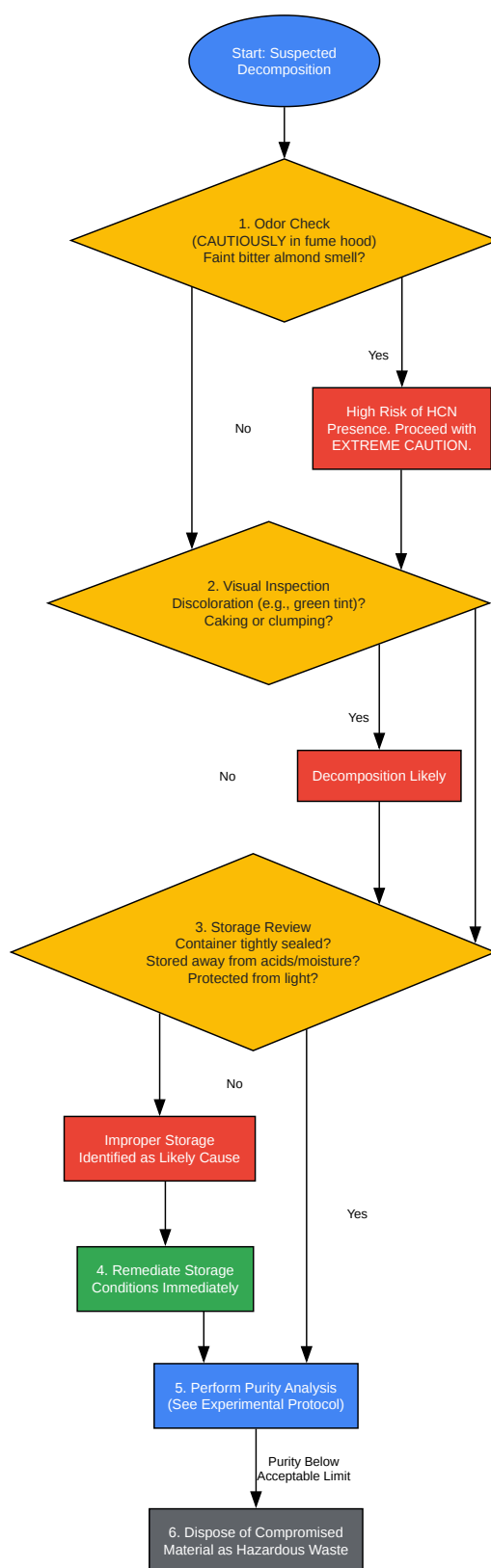
Troubleshooting Guide: Investigating $\text{KCu}(\text{CN})_2$ Decomposition

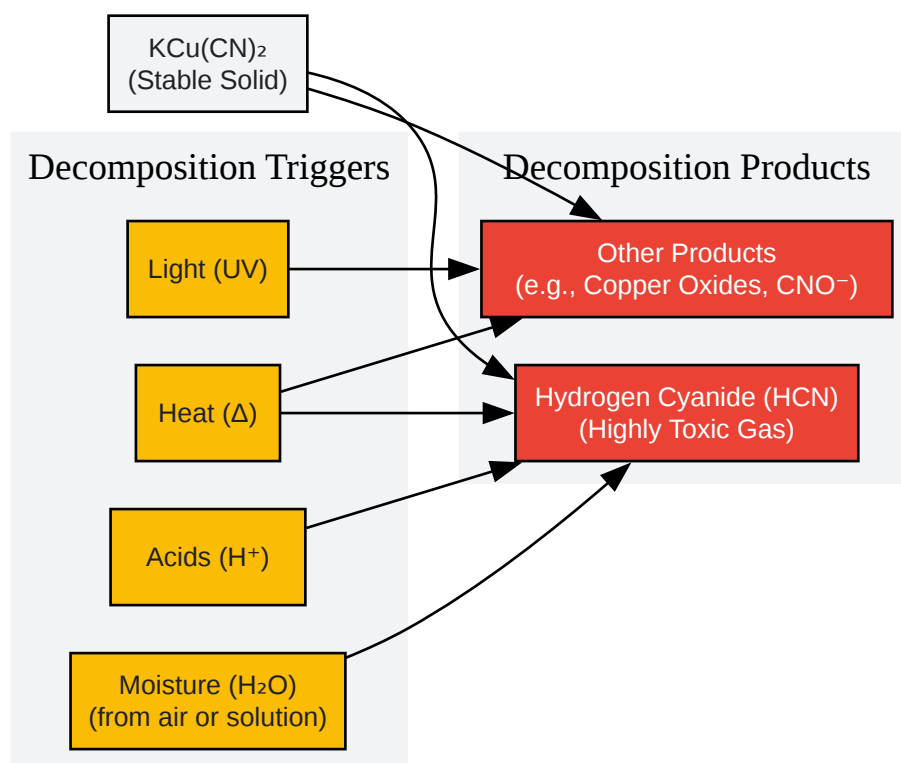
Use this guide to diagnose and address potential decomposition of your $\text{KCu}(\text{CN})_2$ sample.

Question: I suspect my $\text{KCu}(\text{CN})_2$ sample has decomposed. What should I do?

Answer:

If you suspect decomposition, prioritize safety due to the potential release of highly toxic hydrogen cyanide (HCN) gas. All handling of potentially decomposed $\text{KCu}(\text{CN})_2$ must be performed in a certified chemical fume hood.^{[1][2]} Follow the logical workflow below to assess the situation.





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References

- 1. Cuprous potassium cyanide | 13682-73-0 | Benchchem [benchchem.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
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